

# A Comprehensive Guide to the Safe Handling of 9-(Bromomethyl)acridine

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## Compound of Interest

Compound Name: 9-(Bromomethyl)acridine

Cat. No.: B074509

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As a vital reagent in biomedical research and organic synthesis, particularly in the development of anticancer agents and fluorescent probes, **9-(Bromomethyl)acridine** demands meticulous handling procedures to ensure laboratory safety.<sup>[1]</sup> Its utility as a DNA intercalator and as a building block for complex molecules underscores its importance, but also hints at its potential biological reactivity.<sup>[1]</sup> This guide provides essential, field-tested protocols for the safe handling, storage, and disposal of **9-(Bromomethyl)acridine**, designed for researchers and drug development professionals.

## Hazard Identification and Core Properties

**9-(Bromomethyl)acridine** is a pale yellow to brown powder.<sup>[1][2]</sup> While it is a combustible solid, it does not have a listed flash point.<sup>[3]</sup> The primary hazards associated with this compound are irritation to the skin, eyes, and respiratory system.<sup>[3]</sup> It is classified as a skin irritant (Category 2), eye irritant (Category 2), and may cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure, Category 3).<sup>[3][4]</sup>

Property	Data	Source
CAS Number	1556-34-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>14</sub> H <sub>10</sub> BrN	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	272.14 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Appearance	Pale yellow to brown powder/crystal	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	160-165 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Hazard Classifications	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	<a href="#">[3]</a>
Signal Word	Warning	<a href="#">[3]</a> <a href="#">[6]</a>
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	<a href="#">[3]</a> <a href="#">[6]</a>

## Personal Protective Equipment (PPE): Your First Line of Defense

A multi-layered approach to PPE is mandatory when handling **9-(Bromomethyl)acridine** to mitigate the risks of exposure through inhalation, skin contact, or eye contact.

- **Respiratory Protection:** A NIOSH-approved N95 dust mask or a higher-level respirator is essential to prevent the inhalation of the powder, especially when weighing or transferring the solid.[\[3\]](#)[\[7\]](#) In situations with a higher potential for aerosolization, a full-face respirator offers more comprehensive protection.[\[8\]](#)
- **Eye and Face Protection:** Chemical safety goggles that provide a snug fit are required to protect against splashes or airborne particles.[\[8\]](#) For enhanced protection, especially when handling larger quantities, the use of a face shield in conjunction with goggles is strongly recommended.[\[7\]](#)[\[8\]](#)

- Hand Protection: Chemical-resistant gloves are mandatory.[9] Nitrile or neoprene gloves are suitable choices for handling this compound.[8] It is critical to inspect gloves for any signs of degradation or perforation before each use and to practice proper glove removal techniques to avoid skin contamination.
- Body Protection: A laboratory coat is the minimum requirement. For procedures with a higher risk of spillage, a chemical-resistant apron or coveralls should be worn to provide an additional barrier.[8][9] Ensure that all skin is covered.

## Operational Plan: From Receipt to Disposal

A systematic workflow is crucial for minimizing exposure and preventing accidents.

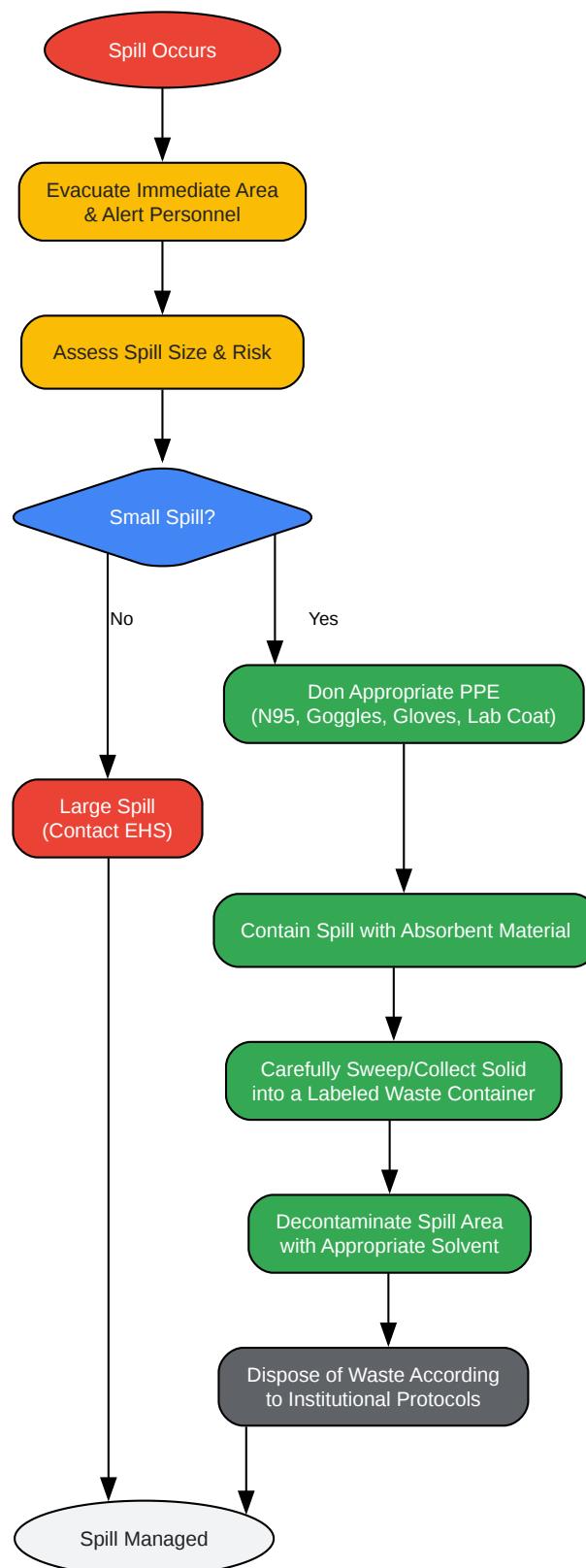
- Receiving and Storage: Upon receipt, store **9-(Bromomethyl)acridine** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible substances.[10] Recommended storage is between 2-8 °C under an inert gas.[1] The compound is also noted to be moisture-sensitive.[2][11]
- Weighing and Aliquoting:
  - Perform all manipulations of the solid compound within a certified chemical fume hood to control airborne particles.
  - Use anti-static weighing paper or a weighing boat.
  - Minimize the creation of dust by handling the powder gently.
  - After weighing, securely seal the primary container and decontaminate the exterior before returning it to storage.
  - Clean the weighing area and any utensils used with a suitable solvent (e.g., ethanol) and dispose of the waste appropriately.
- Ensure all necessary PPE is correctly worn.
- Conduct the entire procedure within a chemical fume hood.

- Add the desired solvent to the vessel first, then slowly add the pre-weighed **9-(Bromomethyl)acridine** to the solvent to minimize dust formation.
- If sonication is required for dissolution, ensure the container is capped to prevent aerosolization.

## Emergency Procedures: Spill and Exposure Management

Rapid and correct response to an emergency is critical.

The following diagram outlines the procedural flow for managing a spill of **9-(Bromomethyl)acridine**.

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Caption: Workflow for managing a **9-(Bromomethyl)acridine** spill.

- Inhalation: Immediately move the affected individual to fresh air.[\[10\]](#)[\[12\]](#) If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[9\]](#)
- Skin Contact: Immediately remove all contaminated clothing and wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes.[\[2\]](#)[\[6\]](#)[\[9\]](#) Seek medical advice if irritation persists.[\[6\]](#)[\[9\]](#)
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[6\]](#) Remove contact lenses if present and easy to do.[\[6\]](#) Seek immediate medical attention.[\[10\]](#)
- Ingestion: Do NOT induce vomiting.[\[12\]](#) If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water to dilute the chemical.[\[12\]](#) Seek immediate medical attention.

## Disposal Plan

All waste containing **9-(Bromomethyl)acridine**, including contaminated PPE, empty containers, and spill cleanup materials, must be treated as hazardous waste.

- Collect all solid and liquid waste in separate, clearly labeled, and sealed containers.
- Do not mix with other waste streams unless compatibility has been confirmed.
- Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.[\[9\]](#)

By adhering to these detailed procedures, researchers can confidently and safely handle **9-(Bromomethyl)acridine**, harnessing its scientific potential while prioritizing personal and environmental safety.

## References

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